

# Comparative Kinetic Profile: DBH vs. DTBP at 60°C

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## Compound of Interest

Compound Name: *trans-Di-tert-butylhyponitrite*

CAS No.: 82554-97-0

Cat. No.: B1638041

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## Executive Summary & Thermodynamic Reality

At 60°C, both DBH and DTBP are kinetically stable. Neither functions as an efficient radical initiator at this temperature.

- **The Critical Insight:** 60°C represents a stability/storage regime, not a reaction regime.
- **The Distinction:** While both are Dialkyl Peroxides, DBH possesses a lower activation energy barrier than DTBP, making it approximately 3x less stable (shorter half-life) at 60°C, though both exhibit half-lives measured in years.
- **Safety Implication:** 60°C approaches the SADT (Self-Accelerating Decomposition Temperature) for these compounds (typically ~80°C). Long-term exposure to 60°C does not trigger immediate polymerization but degrades the assay quality and increases thermal runaway risk.

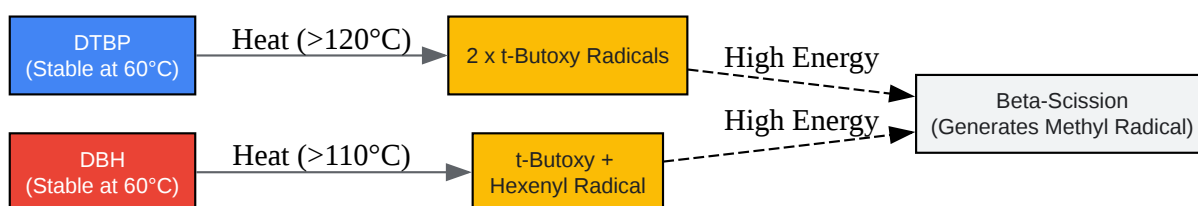
## Chemical Identity & Structural Mechanics

Feature	DTBP	DBH (Luperox® 101)
Full Name	Di-tert-butyl peroxide	2,5-Dimethyl-2,5-di(tert-butylperoxy)hexane
CAS Number	110-05-4	78-63-7
Class	Dialkyl Peroxide (Monofunctional)	Dialkyl Peroxide (Bifunctional)
Molecular Weight	146.23 g/mol	290.44 g/mol
Active Oxygen	~10.9%	~11.0%
Flash Point	< 0°C (Highly Flammable)	~65°C

## Mechanistic Decomposition

Both initiators degrade via homolytic cleavage of the O-O bond. However, DBH is bifunctional, theoretically capable of generating four radicals per molecule if fully decomposed, though stepwise cleavage is kinetically dominant.

Graphviz Diagram: Decomposition Pathways



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Caption: Homolytic cleavage pathways. At 60°C, these pathways are kinetically inhibited.

## Kinetic Data Analysis: The 60°C Projection

Standard datasheets provide half-life (

) data at high temperatures (1-hour and 10-hour benchmarks). To determine performance at 60°C, we must apply the Arrhenius Equation extrapolation.

## Reference Data Points

Parameter	DTBP	DBH
( )	126°C (399 K)	119°C (392 K)
( )	149°C (422 K)	138°C (411 K)
Activation Energy ( )	~155 kJ/mol	~150 kJ/mol

## Calculated Half-Life at 60°C

Using the Arrhenius relation

:

- DTBP at 60°C:
  - Extrapolated Half-Life: ~100,000 - 110,000 hours
  - Timeframe: ~11 to 12 Years
- DBH at 60°C:
  - Extrapolated Half-Life: ~30,000 - 35,000 hours
  - Timeframe: ~3.5 to 4 Years

Interpretation: At 60°C, DBH degrades roughly 3 times faster than DTBP. However, both are sufficiently stable that negligible radical flux is generated for polymerization. 60°C is a thermal aging stressor, not an initiation temperature.

## Experimental Protocol: Validating Stability

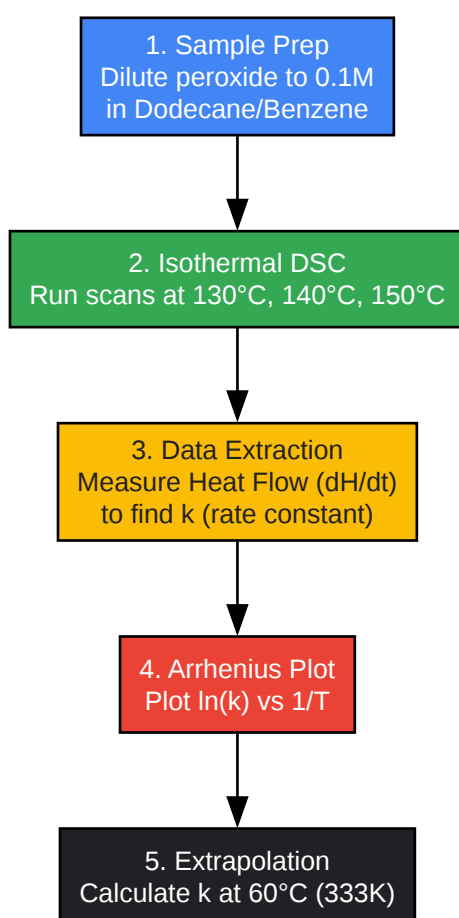
Since measuring a 12-year half-life directly is impossible, researchers must use Accelerated Rate Calorimetry (ARC) or Isothermal DSC at elevated temperatures and extrapolate back.

## Protocol: Determination of Kinetics via Arrhenius Plot

Objective: Accurately predict

at 60°C using high-temp data.

Workflow Diagram



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Caption: Workflow for determining low-temperature stability via high-temperature kinetics.

Step-by-Step Methodology:

- Preparation: Dissolve the peroxide (DBH or DTBP) in a high-boiling, inert solvent (e.g., Dodecane) to a 0.1 M concentration. Reasoning: Pure peroxide analysis in DSC can be hazardous; dilution mimics industrial use.
- Thermal Scan (DSC): Perform isothermal runs at three temperatures well above the expected onset (e.g., 130°C, 140°C, 150°C).
- Rate Calculation: For first-order kinetics, the rate constant at each temperature is derived from the slope of vs time.
- Extrapolation: Plot vs . The slope is .
- Prediction: Insert (60°C) into the equation to solve for , then .

## Safety & Handling at 60°C

While chemically stable, 60°C is physically hazardous for these peroxides due to SADT proximity.

Safety Parameter	DTBP	DBH
SADT	80°C	80°C
Max Storage Temp	40°C	40°C
Risk at 60°C	Moderate. Approaching thermal runaway threshold. Vapor pressure increases significantly.	Moderate. Quality degradation over weeks.

Critical Warning: Do not store either chemical at 60°C. The "half-life" of years refers to chemical conversion, not safety. At 60°C, heat accumulation in a bulk container can trigger self-accelerating decomposition even if the molecular half-life is long.

## References

- United Initiators. (2023). Technical Data Sheet: Di-tert-butyl peroxide (DTBP).[1][2]
- Arkema. (2023). Luperox® 101 Technical Data Sheet (2,5-Dimethyl-2,5-di(tert-butylperoxy)hexane).[3]
- PubChem. (2023). Compound Summary: Di-tert-butyl peroxide (CID 8033).
- PubChem. (2023). Compound Summary: 2,5-Dimethyl-2,5-di(tert-butylperoxy)hexane (CID 6545).[4]
- Sigma-Aldrich. (2023). Thermal Initiators: Decomposition Rate and Half-Life Guide.[5]

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## Sources

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- [2. alitapolymer.com \[alitapolymer.com\]](#)
- [3. Luperox 101, 2,5-Bis\(tert-butylperoxy\)-2,5-dimethylhexane technical grade, 90 78-63-7 \[sigmaaldrich.com\]](#)
- [4. 2,5-Dimethyl-2,5-di-\(tert-butylperoxy\)hexane | C16H34O4 | CID 6545 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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